Technical Monograph: 5-Chloro-6-fluoro-1H-indole-3-carbaldehyde

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Compound of Interest

Compound Name:	*5-chloro-6-fluoro-1H-indole-3-carbaldehyde*
CAS No.:	*1227580-07-5*
Cat. No.:	*B2579953*

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Strategic Scaffold for Halogenated Bioactive Heterocycles[1]

Executive Summary

In the landscape of modern medicinal chemistry, **5-chloro-6-fluoro-1H-indole-3-carbaldehyde** (CAS: 1227580-07-5) represents a high-value molecular scaffold.[1] Its significance lies in the specific substitution pattern: the indole core provides a privileged pharmacophore for kinase and receptor binding, while the 5,6-dihalogen motif offers critical modulation of metabolic stability and lipophilicity.

This technical guide synthesizes the synthetic pathways, reactivity profiles, and medicinal applications of this compound. It is designed for drug discovery scientists requiring a rigorous, self-validating protocol for the synthesis and derivatization of this intermediate.[1]

Chemical Profile & Properties[1][2][3][4][5][6][7][8][9][10]

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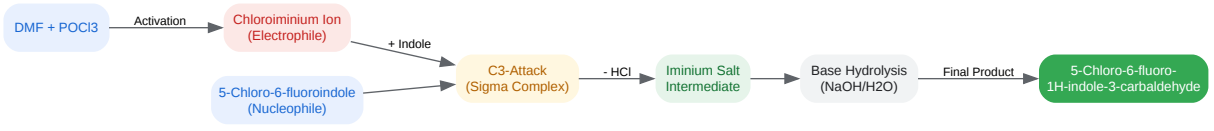
Property	Description
IUPAC Name	5-Chloro-6-fluoro-1H-indole-3-carbaldehyde
CAS Number	1227580-07-5
Molecular Formula	C_9H_5ClFNO
Molecular Weight	197.59 g/mol
Appearance	Pale yellow to tan solid (Characteristic of halogenated indole-3-carboxaldehydes)
Solubility	Soluble in DMSO, DMF, THF; sparingly soluble in water.[1][2]
Key Functionality	C3-Formyl group (Electrophilic handle), N1-H (Acidic/Nucleophilic), C5-Cl/C6-F (Electronic modulators)

Synthetic Framework: Vilsmeier-Haack Formylation

The industry-standard method for introducing a formyl group at the C3 position of the indole ring is the Vilsmeier-Haack reaction.[1] This electrophilic aromatic substitution is highly regioselective for the electron-rich C3 position, even in the presence of electron-withdrawing halogens at C5 and C6.[1]

Mechanistic Pathway

The reaction proceeds via the formation of a chloroiminium ion (Vilsmeier reagent) generated in situ from DMF and $POCl_3$. The 5-chloro-6-fluoroindole acts as the nucleophile.[1]



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Figure 1: Mechanistic flow of the Vilsmeier-Haack formylation for 5-chloro-6-fluoroindole.

Experimental Protocol

Objective: Synthesis of **5-chloro-6-fluoro-1H-indole-3-carbaldehyde** on a 10g scale.

Reagents:

- 5-Chloro-6-fluoroindole (10.0 g, 59.0 mmol)[1]
- Phosphorus Oxychloride ($POCl_3$) (6.6 mL, 70.8 mmol, 1.2 eq)
- N,N-Dimethylformamide (DMF) (40 mL, anhydrous)[1]
- Sodium Hydroxide (NaOH) (20% aq. solution) or Saturated Na_2CO_3[3]

Step-by-Step Methodology:

- Vilsmeier Reagent Formation:
  - Charge an oven-dried round-bottom flask with anhydrous DMF (20 mL).
  - Cool to 0°C using an ice/salt bath under N_2 atmosphere.[1]
  - Add $POCl_3$ dropwise over 20 minutes.[1] Caution: Exothermic.[1]
  - Stir at 0°C for 30 minutes to ensure formation of the chloroiminium salt (white/yellowish suspension).
- Substrate Addition:
  - Dissolve 5-chloro-6-fluoroindole (10.0 g) in the remaining DMF (20 mL).
  - Add the indole solution dropwise to the Vilsmeier reagent at 0°C.[1]
  - Note: The electron-withdrawing F and Cl atoms reduce nucleophilicity; precise temperature control is vital to prevent side reactions.[1]
- Reaction Phase:

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- Allow the mixture to warm to room temperature (RT) over 1 hour.
- Heat to 80–90°C for 4–6 hours.
- Validation: Monitor via TLC (3:7 Ethyl Acetate:Hexane). The starting material (Rf ~0.[4]6) should disappear, and a polar spot (aldehyde, Rf ~0.3) should appear.[2][4]

- Work-up & Isolation:
  - Cool the reaction mixture to RT.
  - Pour the mixture slowly into crushed ice (200 g) with vigorous stirring.
  - Neutralize/Basify to pH 9–10 using 20% NaOH or saturated Na_2CO_3.[1] Critical: The intermediate iminium salt hydrolyzes to the aldehyde at basic pH.[1]
  - A precipitate will form.[1][5][3] Stir for 1 hour to ensure complete hydrolysis.
- Purification:
  - Filter the solid and wash copiously with water to remove DMF and inorganic salts.[1]
  - Recrystallize from Ethanol or Methanol/Water to yield the pure aldehyde.[1]
  - Expected Yield: 85–92%.[1]

Medicinal Chemistry Applications

The 5-chloro-6-fluoro substitution pattern is not arbitrary.[1] It is a strategic design element in drug development.[1]

Structural Activity Relationship (SAR) Logic

- Metabolic Blocking: The C5 and C6 positions of indole are primary sites for oxidative metabolism (hydroxylation) by Cytochrome P450 enzymes. Halogenation blocks these sites, extending the half-life (

) of the drug candidate.

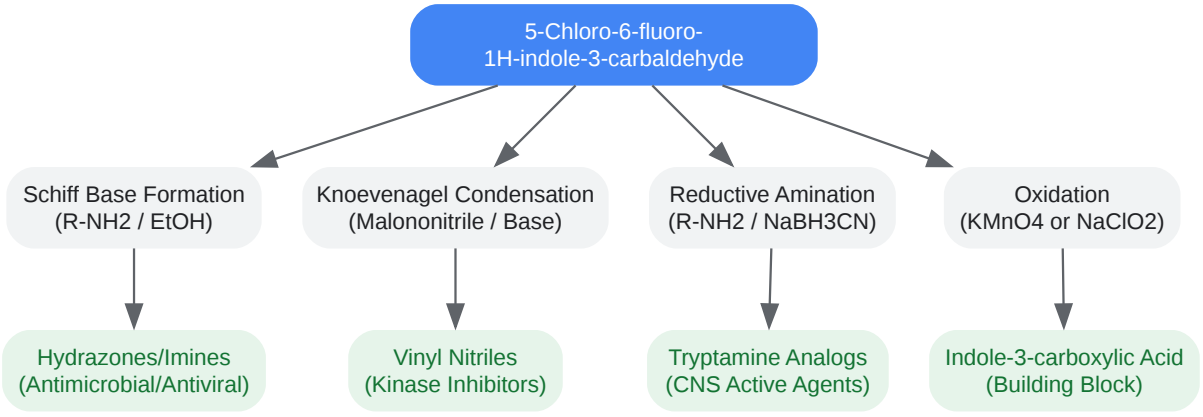
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- Electronic Effects: The fluorine atom (C6) exerts a strong inductive withdrawal but resonance donation, affecting the pKa of the indole NH. This modulates hydrogen bond donor capability in the active site of kinases.[1]
- Lipophilicity: The chloro-fluoro motif increases

  , enhancing membrane permeability compared to the unsubstituted indole.[1]

Derivatization Pathways

The C3-aldehyde is a versatile "warhead" precursor.[1]



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Figure 2: Synthetic utility and downstream applications of the scaffold.

Characterization Standards

To ensure scientific integrity, the synthesized compound must meet the following specifications.

- ^{1}H NMR (400 MHz, DMSO-d_6):
  - 12.0–12.5 (br s, 1H, NH)
  - 9.90–10.0 (s, 1H, CHO) – Diagnostic Peak
  - 8.3–8.5 (s/d, 1H, C2-H)[1]

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- Aromatic protons (C4-H, C7-H) will appear as doublets/multiplets in the 7.5–8.0 ppm range, showing characteristic H-F coupling constants (

).

- Mass Spectrometry (ESI):
  - Positive mode:

    (Cl isotope pattern 3:1).
  - Negative mode:

    .[1]
- Melting Point:
  - Expected range: 210–220°C (Consistent with 5-chloro and 6-chloro analogs).[1]

References

- Synthesis of Halogenated Indole-3-carbaldehydes
  - Source: Google Patents (CN102786460A). "Synthetic method for indole-3-carboxaldehyde compounds."
  - Relevance: Describes the general Vilsmeier-Haack protocol for 5-chloro and 5-fluoro indoles.
- Medicinal Chemistry of Indole-3-carboxaldehydes
  - Source: Der Pharma Chemica, 2012, 4(2):783-790.[6] "Novel indole-3-carboxaldehyde analogues: Synthesis and their antioxidant evaluation."
  - Relevance: Details the derivatization into hydrazones and antimicrobial agents.[1][7]
- Precursor Synthesis (Leimgruber-Batcho)
  - Source: TSI Journals, Organic Chemistry. "An efficient approach towards the synthesis of indoles... 5-fluoro, 6-chloro indole."[1][2][3]

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- Relevance: Establishes the synthesis of the 5-chloro-6-fluoroindole starting m

- Compound Identification (CAS Data)
  - Source: BLD Pharm Product Catalog. "**5-Chloro-6-fluoro-1H-indole-3-carbaldehyde** (CAS 1227580-07-5)."[1]
  - Relevance: Confirms commercial availability and CAS registry.

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